# The Biological Landscape of 6-Hydroxy-5-iodonicotinic Acid Derivatives: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6-Hydroxy-5-iodonicotinic acid* |
| *CAS No.:* | *365413-19-0* |
| *Cat. No.:* | *B1321959* |

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## Abstract

Derivatives of nicotinic acid, a form of vitamin B3, have garnered significant attention in medicinal chemistry due to their diverse biological activities. The introduction of hydroxyl and iodo- substituents to the nicotinic acid scaffold, creating **6-Hydroxy-5-iodonicotinic acid**, presents a unique chemical entity with potential for novel therapeutic applications. This technical guide provides a comprehensive overview of the known biological activities of derivatives of this core structure, drawing upon data from related compounds to illuminate potential avenues for research and development. While specific data on **6-Hydroxy-5-iodonicotinic acid** derivatives is limited in publicly available literature, this document synthesizes information on analogous compounds to explore potential anticancer, antimicrobial, and enzyme-inhibiting properties.

## Introduction

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Nicotinic acid and its derivatives have a long history of therapeutic use and are known to exhibit a wide range of biological properties, including antioxidant, antitubercular, analgesic, and anti-inflammatory effects. The core structure of **6-Hydroxy-5-iodonicotinic acid** combines the features of a pyridine carboxylic acid with a hydroxyl group, which can tautomerize to a pyridone, and an iodine atom. The presence of iodine, a heavy halogen, can significantly influence the physicochemical properties of the molecule, such as lipophilicity and its ability to form halogen bonds, which can in turn impact biological activity. This guide will explore the potential biological activities of amides and esters derived from this core structure.

# Potential Biological Activities

Based on the activities of structurally related compounds, derivatives of **6-Hydroxy-5-iodonicotinic acid** are hypothesized to possess anticancer, antimicrobial, and enzyme-inhibiting properties.

## Anticancer Activity

Nicotinamide, a related compound, has been shown to inhibit poly(ADP-ribose) polymerase (PARP) activity at millimolar concentrations.[1] PARP enzymes are crucial for DNA repair, and their inhibition can lead to synthetic lethality in cancer cells with deficiencies in other DNA repair pathways, such as those with BRCA1/2 mutations. The nicotinamide core structure is a key feature of many PARP inhibitors.[2] Therefore, it is plausible that derivatives of **6-Hydroxy-5-iodonicotinic acid** could exhibit PARP inhibitory activity, a highly sought-after characteristic in oncology drug development.

While direct cytotoxicity data for **6-Hydroxy-5-iodonicotinic acid** derivatives is not readily available, studies on other iodinated and pyridine-based compounds provide some insights. For instance, iodinated 4,4'-bipyridines have shown antiproliferative activity against melanoma cell lines.[3] Furthermore, various pyridine derivatives have demonstrated cytotoxicity against a range of cancer cell lines, including breast (MCF-7), lung (A549), and colon cancer cells.[4]

Table 1: Cytotoxicity of Structurally Related Pyridine and Nicotinic Acid Derivatives

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| Compound Class | Cell Line | IC50 (μM) | Reference |
|---|---|---|---|
| Pyridine Derivatives | MCF-7 (Breast) | Varies | [4] |
| Pyridine Derivatives | A549 (Lung) | Varies | [4] |
| Iodinated 4,4'-Bipyridines | A375 (Melanoma) | Varies | [3] |

Note: This table presents data for related compound classes to suggest potential activity, not direct data for **6-Hydroxy-5-iodonicotinic acid** derivatives.

## Antimicrobial Activity

Nicotinic acid and its derivatives have been investigated for their antimicrobial properties. Acylhydrazones and 1,3,4-oxadiazoline derivatives of nicotinic acid have shown promising activity against Gram-positive bacteria, including methicillin-resistant Staphylococcus aureus (MRSA), with Minimum Inhibitory Concentrations (MICs) in the low microgram per milliliter range.[5] For example, certain acylhydrazones of nicotinic acid exhibited MIC values as low as 1.95 μg/mL against Staphylococcus epidermidis.[5] The introduction of a halogen, such as iodine, can sometimes enhance the antimicrobial potency of a molecule.

Table 2: Antimicrobial Activity of Structurally Related Nicotinic Acid Derivatives

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| Compound Class | Bacterial Strain | MIC (µg/mL) | Reference |
|---|---|---|---|
| Nicotinic Acid Acylhydrazones | Staphylococcus epidermidis ATCC 12228 | 1.95 - 15.62 | [5] |
| Nicotinic Acid Acylhydrazones | Staphylococcus aureus ATCC 43300 (MRSA) | 7.81 | [5] |
| 1,3,4-Oxadiazoline derivatives of Nicotinic Acid | Bacillus subtilis ATCC 6633 | 7.81 | [5] |
| 1,3,4-Oxadiazoline derivatives of Nicotinic Acid | Staphylococcus aureus ATCC 6538 | 7.81 | [5] |

Note: This table presents data for related compound classes to suggest potential activity, not direct data for **6-Hydroxy-5-iodonicotinic acid** derivatives.

## Enzyme Inhibition

The pyridine nitrogen in nicotinic acid and nicotinamide can coordinate with the heme iron of cytochrome P450 enzymes, leading to their inhibition.[1] Specifically, nicotinic acid has been shown to inhibit CYP2D6, while nicotinamide inhibits CYP2D6, CYP3A4, and CYP2E1.[1] This suggests that derivatives of **6-Hydroxy-5-iodonicotinic acid** could also act as enzyme inhibitors, a property that could be exploited for various therapeutic purposes, including modulating drug metabolism or targeting specific enzymes involved in disease pathways.

# Experimental Protocols

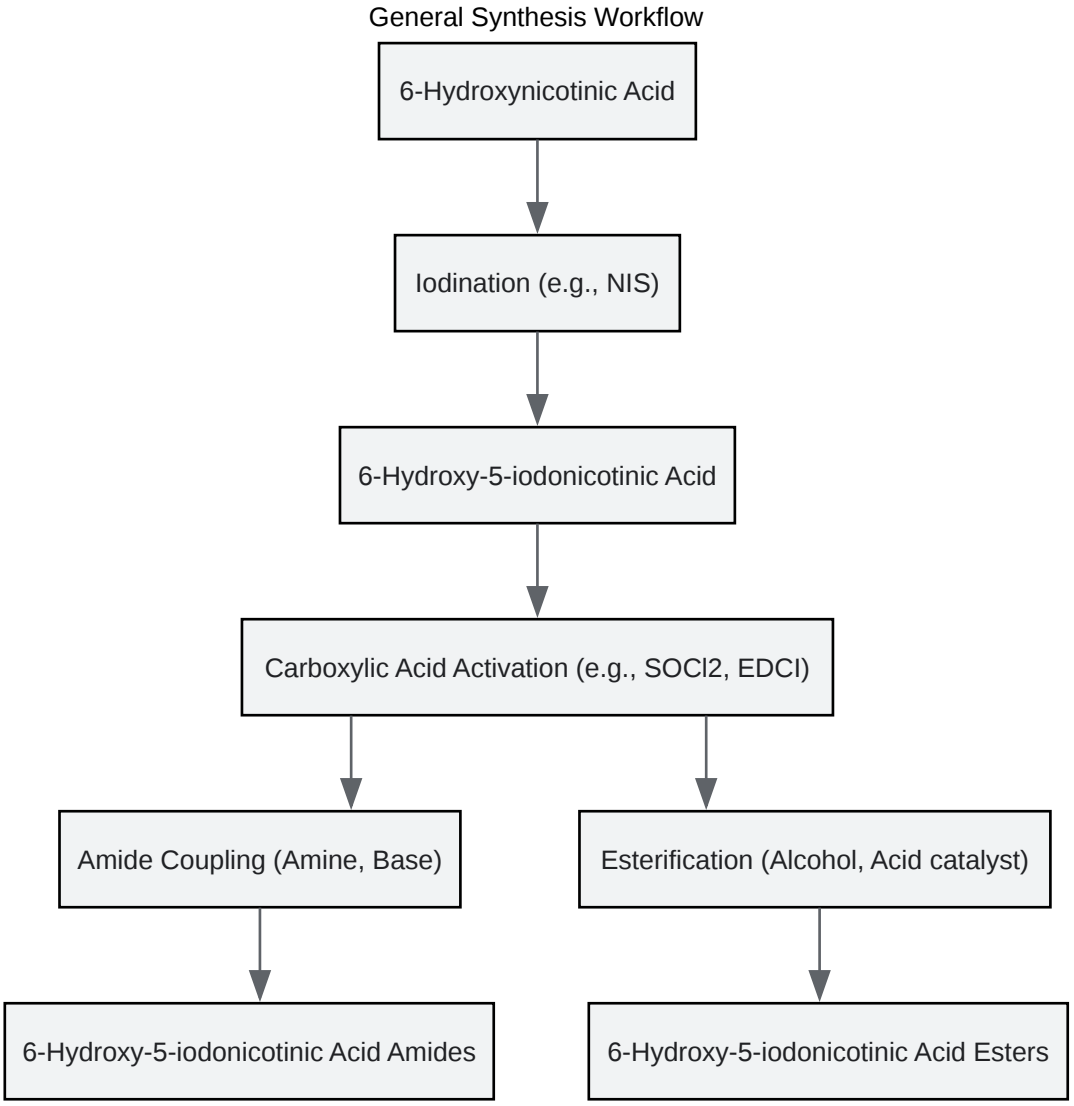
Detailed experimental protocols for the synthesis and biological evaluation of **6-Hydroxy-5-iodonicotinic acid** derivatives are not extensively documented in the literature. However, based on standard methodologies for similar compounds, the following protocols can be proposed.

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# General Synthesis of **6-Hydroxy-5-iodonicotinic Acid Amides and Esters**

The synthesis would likely begin with the iodination of 6-hydroxynicotinic acid. This can be achieved using an iodinating agent such as N-iodosuccinimide (NIS) in a suitable solvent. The resulting **6-Hydroxy-5-iodonicotinic acid** can then be converted to its amides or esters through standard coupling reactions.

DOT Script for General Synthesis Workflow:




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General Synthesis Workflow

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## In Vitro Cytotoxicity Assay (MTT Assay)

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of the synthesized **6-Hydroxy-5-iodonicotinic acid** derivatives. Include a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plates for 48-72 hours.
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 3-4 hours.
- Formazan Solubilization: Remove the medium and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC50 value for each compound.

## Antimicrobial Susceptibility Testing (Broth Microdilution)

- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism in a suitable broth.
- Compound Dilution: Prepare serial dilutions of the synthesized derivatives in a 96-well microtiter plate.
- Inoculation: Add the microbial inoculum to each well.
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria).

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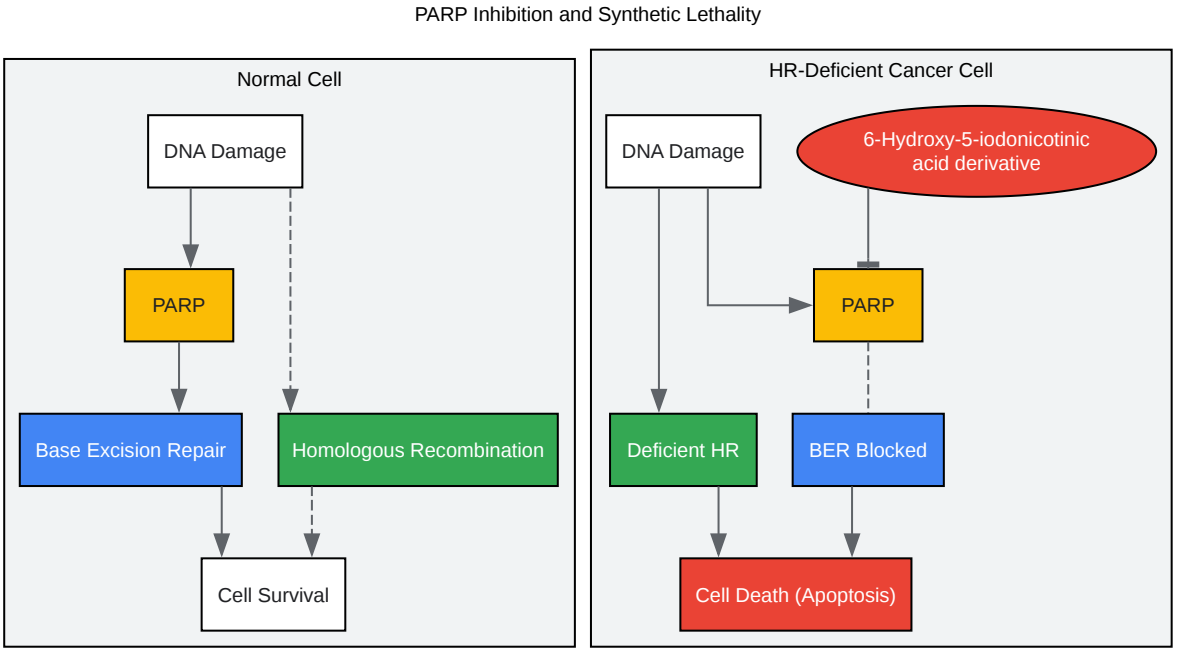
- MIC Determination: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

# Signaling Pathways

## PARP Inhibition and DNA Repair

As previously mentioned, a key potential mechanism of action for these compounds is the inhibition of PARP enzymes. In cancer cells with deficient homologous recombination (HR) repair (e.g., due to BRCA mutations), the inhibition of PARP-mediated base excision repair (BER) leads to the accumulation of single-strand breaks. These breaks are converted to double-strand breaks during DNA replication, which cannot be efficiently repaired in HR-deficient cells, ultimately leading to cell death through a process known as synthetic lethality.

DOT Script for PARP Inhibition Pathway:




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PARP Inhibition and Synthetic Lethality

## Conclusion and Future Directions

While direct experimental evidence for the biological activity of **6-Hydroxy-5-iodonicotinic acid** derivatives is currently scarce, the analysis of structurally related compounds provides a strong rationale for their investigation as potential therapeutic agents. Their structural similarity to known PARP inhibitors suggests a promising avenue for anticancer drug discovery. Furthermore, the established antimicrobial properties of nicotinic acid derivatives warrant the exploration of these iodinated compounds for activity against pathogenic bacteria and fungi.

Future research should focus on the synthesis of a library of **6-Hydroxy-5-iodonicotinic acid** amides and esters, followed by systematic screening for anticancer, antimicrobial, and specific enzyme inhibitory activities. Positive hits should then be subjected to more detailed mechanistic studies to elucidate their modes of action and to identify and validate their molecular targets. The findings from such studies will be crucial in determining the therapeutic potential of this novel class of compounds.

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